

Technical Guide: Characterization of 4-[(Methylamino)methyl]phenol Hydrochloride[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-[(Methylamino)methyl]phenol hydrochloride

CAS No.: 63989-88-8

Cat. No.: B1419352

[Get Quote](#)

Compound Identity:

- IUPAC Name: 4-[(Methylamino)methyl]phenol hydrochloride[1][2][3]
- Common Synonyms: p-Hydroxy-N-methylbenzylamine HCl, N-Methyl-p-hydroxybenzylamine hydrochloride[1][4]
- CAS Number: 63989-88-8 (HCl salt); 78507-19-4 (Free base)[1][4]
- Molecular Formula: $C_8H_{11}NO$ [1][5] · HCl
- Molecular Weight: 173.64 g/mol (Salt); 137.18 g/mol (Base)[1]

Executive Summary & Strategic Importance

4-[(Methylamino)methyl]phenol is structurally distinct from "Metol" (4-(methylamino)phenol) by the presence of a benzylic methylene bridge.[1] This structural feature significantly alters its reactivity and spectral signature.[1][4][6] In drug development, it serves as a scaffold for

adrenergic receptor modulators.[1][4][6] Its characterization requires a rigorous differentiation from its des-methyl (tyramine analogs) and N,N-dimethyl (hordenine analogs) congeners.[1][4]

The Core Characterization Challenge: Ensuring the integrity of the benzylic amine moiety, which is susceptible to oxidative deamination or polymerization under basic conditions.[1][6] Therefore, all protocols prioritize acidic stability and controlled pH environments.[1][6]

Physicochemical Profiling

The following properties define the baseline behavior of the compound in solution and solid states.

Property	Value / Characteristic	Analytical Implication
Appearance	White to off-white crystalline solid	Discoloration (pink/brown) indicates phenol oxidation (quinone formation).[1][4]
Solubility	High in H ₂ O, MeOH, DMSO; Low in CH ₂ Cl ₂ , Hexane	Use D ₂ O or DMSO-d ₆ for NMR; Reverse Phase (RP) for chromatography.[1][4]
Melting Point	> 150°C (Decomposition typical for amine salts)	Sharp endotherm required; broad range implies salt disproportionation.[1]
pKa (Predicted)	~9.5 (Amine), ~10.0 (Phenol)	HPLC mobile phase must be pH < 3.0 to keep amine protonated and prevent tailing. [1]
Hygroscopicity	Moderate	Handle in desiccated environment; weigh quickly for quantitative assays.[1][4][6]

Spectroscopic Characterization Strategy

This section details the expected spectral data and the mechanistic logic for peak assignments.

A. Nuclear Magnetic Resonance (NMR)

Solvent Selection: DMSO- d_6 is preferred over D_2O to observe exchangeable protons (OH and NH_2^+), which provides direct confirmation of the salt form.^{[1][6]}

1H NMR (400 MHz, DMSO- d_6) - Structural Logic:

- Aromatic Region (δ 6.7 – 7.3 ppm):
 - Pattern: AA'BB' system (two doublets, $J \approx 8.5$ Hz).^[1]
 - Logic: Proves para-substitution.^{[1][4][6]} A 1,2,4-substitution pattern would indicate contamination with ortho-isomers.^{[1][4][6]}
- Benzylic Methylene (δ 3.9 – 4.1 ppm):
 - Pattern: Singlet (broadened) or doublet (if coupling to NH is resolved).^[1]
 - Logic: The chemical shift is deshielded by the aromatic ring and the nitrogen.^{[1][6]}
Absence of this peak flags the compound as "Metol" (direct N-aryl bond).^{[1][4][6]}
- N-Methyl Group (δ 2.5 – 2.6 ppm):
 - Pattern: Singlet.
 - Logic: Integration must be 3H relative to the 2H benzylic signal.
- Exchangeable Protons:
 - Phenolic OH (δ ~9.3 ppm): Singlet, broad.^[1]
 - Ammonium NH_2^+ (δ ~8.5-9.0 ppm): Broad hump.^{[1][6]}

^{13}C NMR (100 MHz, DMSO- d_6):

- Key Signals: ~157 ppm (C-OH), ~130 ppm (C-H arom), ~122 ppm (C-quartet), ~115 ppm (C-H arom), ~50-52 ppm (Benzylic CH_2), ~32 ppm (N- CH_3).^[1]

B. Mass Spectrometry (LC-MS/ESI)[1][7]

- Ionization Mode: ESI Positive (+).[1][6]
- Target Ion:m/z 138.1 [M+H]⁺.
- Fragmentation Pathway (MS/MS):
 - Precursor: 138.1[1]
 - Fragment A (107.0): Loss of methylamine (CH₃NH₂).[1] Formation of the hydroxybenzyl cation (quinone methide precursor).[1][6]
 - Fragment B (77.0): Phenyl cation (high energy, less common in soft ionization).[1]

C. Infrared Spectroscopy (FT-IR)

- 3200–3400 cm⁻¹: Broad O-H and N-H stretches (overlap).[6]
- 2400–3000 cm⁻¹: Broad "ammonium band" characteristic of amine salts.[1][6]
- 1615, 1515 cm⁻¹: Aromatic ring skeletal vibrations.[1][6]
- 1240 cm⁻¹: C-O phenolic stretch.[1][6]

Chromatographic Purity Assessment (HPLC Method)[1][8]

Standard Operating Procedure (SOP) for Purity: The amine functionality causes severe peak tailing on standard silica columns due to interaction with residual silanols.[1][6] The method below uses ion suppression (acidic pH) to ensure sharp peak shape.[1][6]

Parameter	Condition	Rationale
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 5 µm	End-capping minimizes silanol interactions with the amine.[4]
Mobile Phase A	Water + 0.1% Trifluoroacetic Acid (TFA)	TFA pairs with the amine, improving retention and shape. [1][4]
Mobile Phase B	Acetonitrile + 0.1% TFA	Matches ionic strength of Phase A; prevents baseline drift.[1][4][6]
Gradient	5% B to 60% B over 15 min	Elutes polar salt early but retains organic impurities.[1][4][6]
Flow Rate	1.0 mL/min	Standard backpressure management.[1][4][6]
Detection	UV @ 280 nm (Reference 360 nm)	280 nm targets the phenol ring absorption maximum.[1]
Column Temp	30°C	Ensures reproducibility of retention times.

Self-Validation Step: Inject a blank (solvent only) to confirm no carryover.[1][6] Inject a known impurity (e.g., 4-hydroxybenzaldehyde) if available to calculate Resolution (Rs).[1]

Experimental Workflow: Step-by-Step Characterization

This workflow is designed to be sequential; failure at an early stage (e.g., solubility) halts the process to prevent wasted resources.

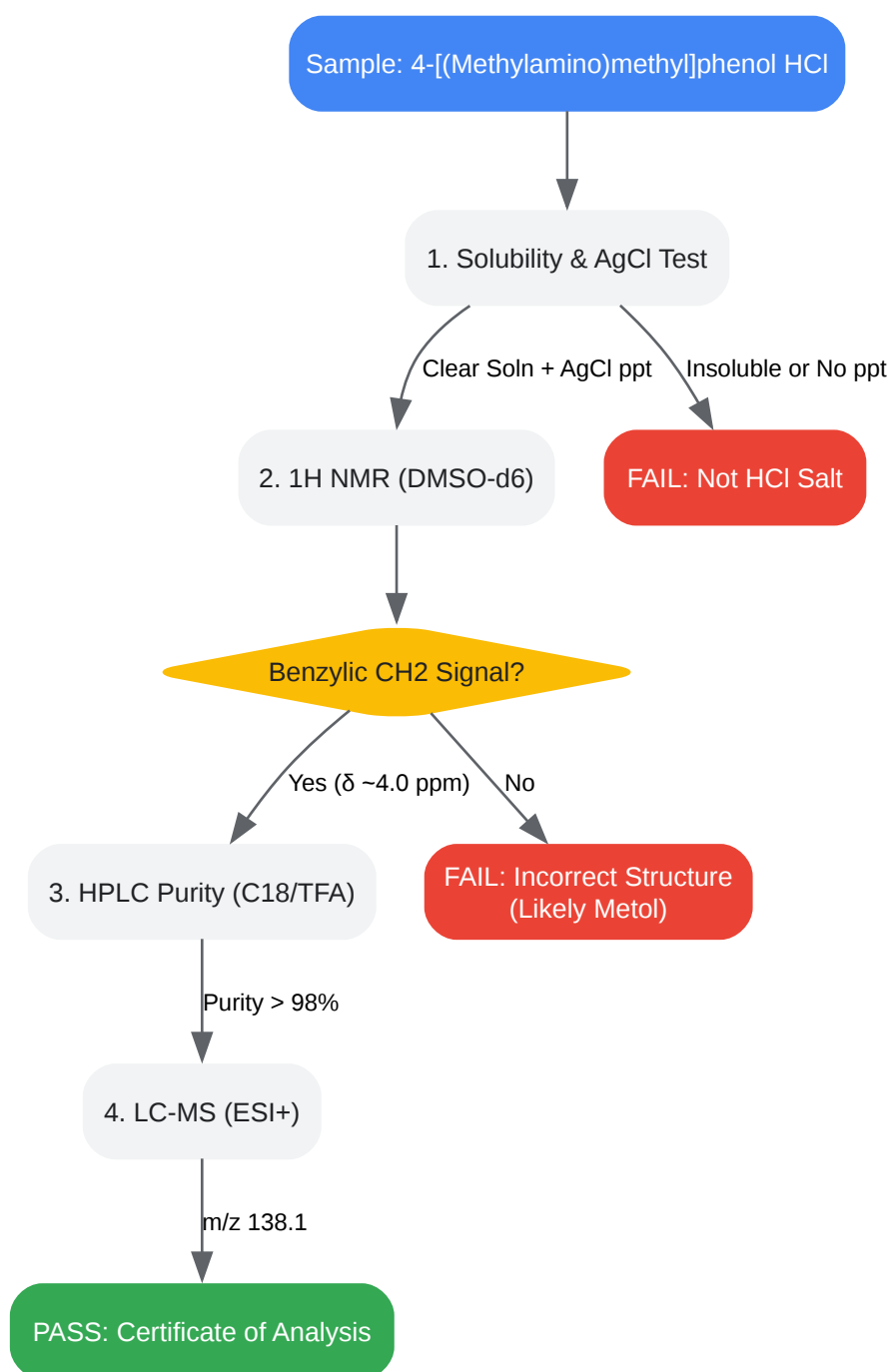
- Solubility & Salt Verification:
 - Dissolve 10 mg in 1 mL D₂O.

- Observation: Clear solution indicates salt form.[1][6] Turbidity suggests free base or contamination.[1][6]
- Test: Add 1 drop AgNO_3 . [1][6] White precipitate (AgCl) confirms Hydrochloride salt.[1][6]
- Structural Confirmation (NMR):
 - Acquire ^1H NMR in DMSO-d_6 . [1][4][6]
 - Check: Verify integration of Aromatic (4H) : Benzylic (2H) : Methyl (3H). [1]
 - Fail Condition: If Benzylic signal is absent, compound is likely Metol. [1][6]
- Purity Determination (HPLC):
 - Prepare 1 mg/mL solution in Mobile Phase A.
 - Run Gradient. [1][6]
 - Acceptance Criteria: Main peak > 98.0% area. [1][3][6][7][8] No single impurity > 0.5%. [1][6]
- Gravimetric Assay (Optional):
 - Dry sample at 60°C under vacuum to constant weight to remove hygroscopic water before weighing for assay. [1][6]

Visualization of Pathways & Logic[5]

Diagram 1: Characterization Workflow Logic

This flowchart illustrates the decision-making process during analysis.

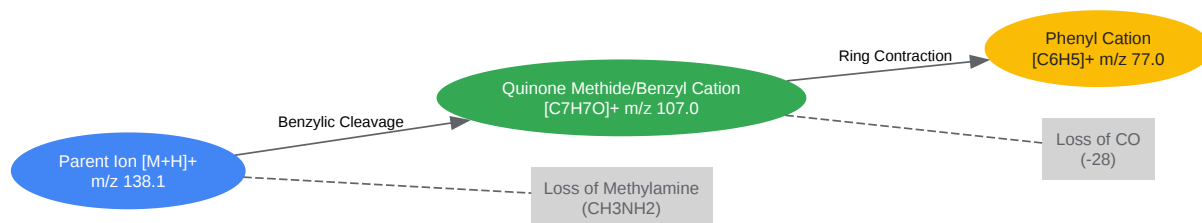


[Click to download full resolution via product page](#)

Caption: Logical flow for validating the identity and purity of 4-[(Methylamino)methyl]phenol HCl.

Diagram 2: Mass Spectrometry Fragmentation Pathway

Visualizing the cleavage pattern confirms the structural connectivity.^{[1][6]}



[Click to download full resolution via product page](#)

Caption: ESI+ fragmentation pathway showing the characteristic loss of methylamine to form the hydroxybenzyl cation.

References

- PubChem. (2024).[1][6] **4-[(Methylamino)methyl]phenol hydrochloride** - Compound Summary. National Library of Medicine.[1][4][6] [\[Link\]](#)[1]
- Silverstein, R. M., et al. (2014).[1][6] Spectrometric Identification of Organic Compounds. 8th Edition. Wiley.[1][6] (General reference for NMR interpretation logic).
- NIST Chemistry WebBook. (2024).[1][6] Mass Spectrum of related benzylamines. National Institute of Standards and Technology.[1][4][6] [\[Link\]](#)[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-((Methylamino)methyl)phenol | $C_8H_{11}NO$ | CID 13104924 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 78507-19-4 | 4-((Methylamino)methyl)phenol hydrochloride [\[3asenrise.com\]](https://3asenrise.com)
- 3. chemscene.com [\[chemscene.com\]](https://chemscene.com)

- [4. 25CN-NBOH - Wikipedia \[en.wikipedia.org\]](#)
- [5. 4-Methylbenzylamine\(104-84-7\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [6. Methylbenzylamine hydrochloride | C8H12ClN | CID 9855548 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. 4-Amino-2-\(\(Diethylamino\)Methyl\)Phenol | C11H18N2O | CID 408991 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. N-Methylbenzylamine\(103-67-3\) 1H NMR \[m.chemicalbook.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Characterization of 4-((Methylamino)methyl)phenol Hydrochloride[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1419352/docs#technical-guide-characterization-of-4-methylamino-methyl-phenol-hydrochloride-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check